

Standard operating procedure for confirmatory testing of N-nitroso-nintedanib.

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Compound of Interest

Compound Name: *N-nitroso-nintedanib*

Cat. No.: *B16029192*

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Standard Operating Procedure for Confirmatory Testing of N-nitroso-nintedanib

Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

1. Introduction

N-nitroso-nintedanib is a potential nitrosamine impurity of Nintedanib, a tyrosine kinase inhibitor used in the treatment of various cancers and idiopathic pulmonary fibrosis. Due to the classification of many nitrosamines as probable human carcinogens, regulatory bodies such as the U.S. Food and Drug Administration (FDA) and the European Medicines Agency (EMA) have established stringent guidelines for their control in pharmaceutical products.^[1] This document provides a detailed standard operating procedure (SOP) for the confirmatory testing of **N-nitroso-nintedanib** in Nintedanib drug substance and drug product using Liquid Chromatography with tandem mass spectrometry (LC-MS/MS), a highly sensitive and selective analytical technique.^[2]

2. Principle

This method relies on the chromatographic separation of **N-nitroso-nintedanib** from the active pharmaceutical ingredient (API), Nintedanib, and other potential impurities, followed by detection and quantification using a tandem mass spectrometer. The identification is based on the retention time and the specific mass-to-charge (m/z) transitions of the precursor ion to product ions, a technique known as Multiple Reaction Monitoring (MRM). Quantification is achieved by comparing the response of the analyte in the sample to that of a certified reference standard.

3. Materials and Reagents

- Reference Standard: **N-nitroso-nintedanib** certified reference material.
- Internal Standard (IS): Nintedanib-d3 or a suitable stable isotope-labeled analogue.
- Solvents: Acetonitrile (LC-MS grade), Methanol (LC-MS grade), Water (LC-MS grade).
- Reagents: Formic acid (LC-MS grade).
- Drug Substance/Product: Nintedanib API or finished dosage form.

4. Instrumentation and Analytical Conditions

A validated LC-MS/MS system equipped with a triple quadrupole mass spectrometer is required. The following are recommended starting conditions, which should be optimized for the specific instrument used.

4.1. Liquid Chromatography

Parameter	Recommended Condition
Column	Zorbax SB-C18, 100 mm x 3.0 mm, 3.5 μ m or equivalent
Mobile Phase A	0.1% Formic acid in Water
Mobile Phase B	Acetonitrile
Flow Rate	0.3 mL/min
Gradient	Isocratic: 65% B
Column Temperature	40 °C
Injection Volume	5 μ L
Run Time	Approximately 5 minutes

4.2. Mass Spectrometry

Parameter	Recommended Condition
Ionization Mode	Electrospray Ionization (ESI), Positive
Capillary Voltage	3.5 kV
Source Temperature	400 °C
Desolvation Gas Flow	Instrument dependent, optimize for signal
Collision Gas	Argon

4.3. MRM Transitions

The following MRM transitions should be monitored. The collision energies should be optimized for the specific instrument to achieve maximum signal intensity.

Compound	Precursor Ion (m/z)	Product Ion (m/z)	Dwell Time (ms)	Collision Energy (eV)
N-nitroso-nintedanib	569.2	To be determined empirically	100	Optimize
Nintedanib	540.3	113.1	100	Optimize
Nintedanib-d3 (IS)	543.3	113.1	100	Optimize

Note: The precursor ion for **N-nitroso-nintedanib** is predicted based on its molecular weight of 568.62 g/mol .[3][4][5] The product ions need to be determined by infusing a standard solution and performing a product ion scan. A potential fragmentation pathway similar to Nintedanib might involve the cleavage of the piperazine moiety.

5. Experimental Protocols

5.1. Standard Solution Preparation

- Stock Solution (100 µg/mL): Accurately weigh about 1.0 mg of **N-nitroso-nintedanib** reference standard into a 10 mL volumetric flask. Dissolve and dilute to volume with methanol.
- Working Standard Solutions: Prepare a series of working standard solutions by serially diluting the stock solution with the mobile phase to cover the expected concentration range of the impurity in the samples. A typical calibration curve might range from 0.1 ng/mL to 100 ng/mL.
- Internal Standard Stock Solution (100 µg/mL): Prepare a stock solution of the internal standard in a similar manner to the analyte stock solution.
- Internal Standard Working Solution (10 ng/mL): Dilute the internal standard stock solution with the mobile phase.

5.2. Sample Preparation

5.2.1. Nintedanib Drug Substance (API)

- Accurately weigh approximately 100 mg of the Nintedanib drug substance into a 50 mL volumetric flask.
- Add a suitable volume of diluent (e.g., Methanol:Water 1:1 v/v) to dissolve the sample.
- Spike with the internal standard working solution to achieve a final concentration of 10 ng/mL.
- Dilute to the mark with the diluent and mix well.
- Filter the solution through a 0.22 μ m PVDF syringe filter into an HPLC vial for analysis.

5.2.2. Nintedanib Drug Product (e.g., Capsules)

- Take a representative number of capsules and determine the average weight.
- Empty the contents of the capsules and grind to a fine powder.
- Accurately weigh a portion of the powder equivalent to 100 mg of Nintedanib into a 50 mL volumetric flask.
- Add approximately 30 mL of diluent (e.g., Methanol:Water 1:1 v/v) and sonicate for 15 minutes to ensure complete dissolution of the drug.
- Spike with the internal standard working solution to a final concentration of 10 ng/mL.
- Dilute to the mark with the diluent, mix well, and allow any excipients to settle.
- Centrifuge a portion of the solution at 4000 rpm for 10 minutes.
- Filter the supernatant through a 0.22 μ m PVDF syringe filter into an HPLC vial for analysis.

6. Method Validation

The analytical method should be validated according to ICH Q2(R1) guidelines, including the following parameters:

- **Specificity:** The ability to assess the analyte unequivocally in the presence of components that may be expected to be present. This is demonstrated by the absence of interfering peaks at the retention time of **N-nitroso-nintedanib** in a blank and placebo sample.
- **Linearity:** The ability to obtain test results that are directly proportional to the concentration of the analyte. A minimum of five concentrations should be used to establish the calibration curve, and the correlation coefficient (r^2) should be ≥ 0.99 .
- **Limit of Detection (LOD) and Limit of Quantification (LOQ):** The lowest amount of analyte in a sample that can be detected and quantified with suitable precision and accuracy, respectively.
- **Accuracy:** The closeness of the test results obtained by the method to the true value. This is typically assessed by recovery studies at three different concentration levels.
- **Precision:** The degree of agreement among individual test results when the method is applied repeatedly to multiple samplings of a homogeneous sample. This should be assessed at both the repeatability (intra-day) and intermediate precision (inter-day) levels.
- **Robustness:** A measure of the method's capacity to remain unaffected by small, but deliberate variations in method parameters.

7. Data Presentation

The following tables summarize the expected performance characteristics of a validated method.

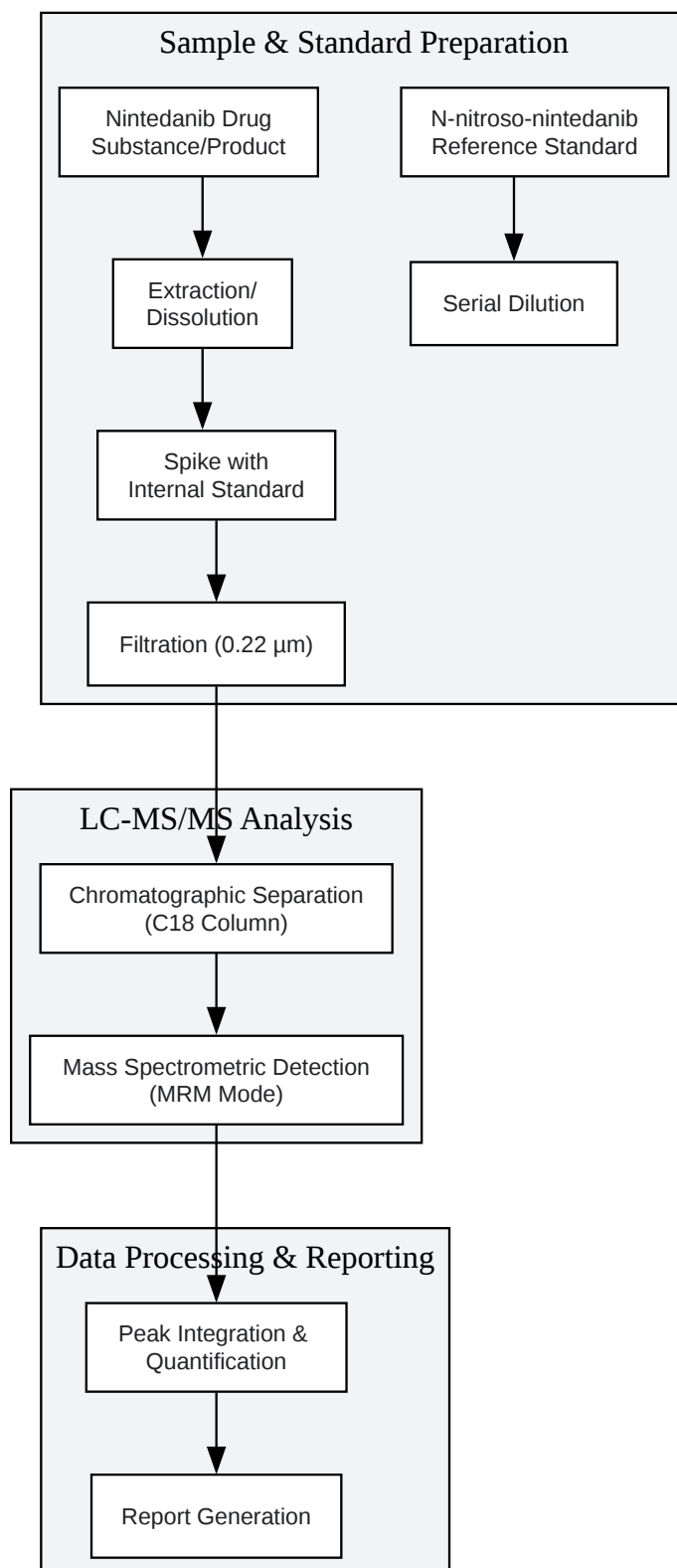
Table 1: System Suitability

Parameter	Acceptance Criteria
Tailing Factor	≤ 2.0
Theoretical Plates	≥ 2000
%RSD of Peak Areas (n=6)	$\leq 15.0\%$ for LOQ, $\leq 5.0\%$ for other concentrations

Table 2: Method Validation Summary (Hypothetical Data)

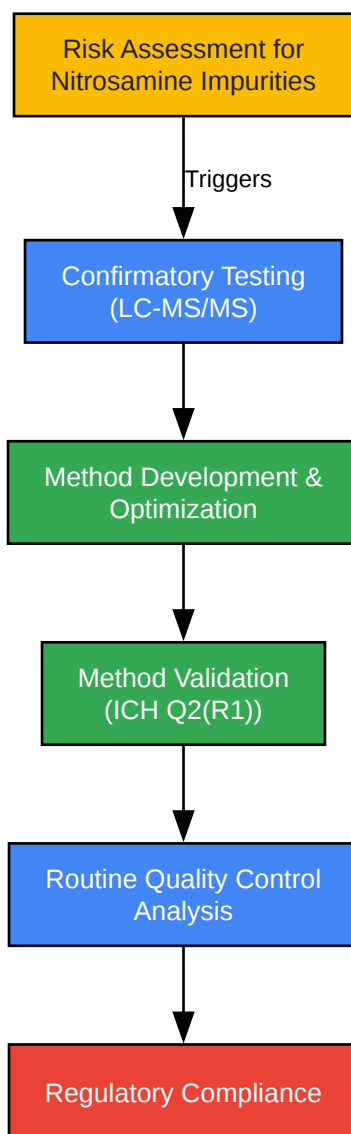
Parameter	Result
Linearity Range	0.1 - 100 ng/mL
Correlation Coefficient (r^2)	> 0.995
LOD	0.03 ng/mL
LOQ	0.1 ng/mL
Accuracy (Recovery)	90.0 - 110.0%
Precision (%RSD)	< 15.0%

8. Visualizations



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Caption: Experimental workflow for the confirmatory testing of **N-nitroso-nintedanib**.



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Caption: Logical relationship from risk assessment to regulatory compliance.

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- To cite this document: BenchChem. [Standard operating procedure for confirmatory testing of N-nitroso-nintedanib.]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b16029192/docs#standard-operating-procedure-for-confirmatory-testing-of-n-nitroso-nintedanib\]](https://www.benchchem.com/product/b16029192/docs#standard-operating-procedure-for-confirmatory-testing-of-n-nitroso-nintedanib)

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